

Safe Disposal of 2,4,5-Trifluorobenzonitrile: A Procedural Guide

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Compound of Interest

Compound Name: **2,4,5-Trifluorobenzonitrile**

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Ensuring the safe and proper disposal of **2,4,5-Trifluorobenzonitrile** is critical for laboratory safety and environmental protection. This guide provides essential information for researchers, scientists, and drug development professionals on the correct handling and disposal procedures for this compound. Adherence to these protocols will minimize risks and ensure compliance with safety regulations.

Key Safety and Hazard Information

2,4,5-Trifluorobenzonitrile is a combustible liquid that can cause skin irritation. It may be harmful if swallowed, inhaled, or comes into contact with the skin.^[1] Appropriate personal protective equipment (PPE) should be worn at all times when handling this chemical.

Property	Value	Source
CAS Number	98349-22-5	[1] [2] [3]
Appearance	Colorless liquid	[4]
Flash Point	83 °C (181.4 °F) - closed cup	[2]
Density	1.373 g/mL at 25 °C	[2] [4]
Storage Class	10 - Combustible liquids	[2]

Experimental Protocols

Personal Protective Equipment (PPE) Requirements:

Before beginning any work with **2,4,5-Trifluorobenzonitrile**, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.[5]
- Hand Protection: Appropriate chemical-resistant gloves.[5]
- Respiratory Protection: A NIOSH-approved respirator with a multi-purpose combination cartridge is recommended, especially when working outside of a fume hood.[2][5]
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin exposure.[5]

Spill Response Protocol:

In the event of a spill, follow these steps:

- Evacuate and Ventilate: Immediately evacuate the area and ensure it is well-ventilated.
- Control Ignition Sources: Remove all sources of ignition from the area.[1]
- Contain the Spill: Use an inert absorbent material such as sand, silica gel, or a universal binder to soak up the spill.[1][6]
- Collect Waste: Carefully collect the absorbed material into a suitable, labeled, and closed container for disposal.[1][6]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose of Waste: Dispose of the container with the absorbed material as hazardous waste through an approved waste disposal plant.[1]

Disposal Procedures

The primary method for the disposal of **2,4,5-Trifluorobenzonitrile** is through an approved hazardous waste disposal facility.[1][6]

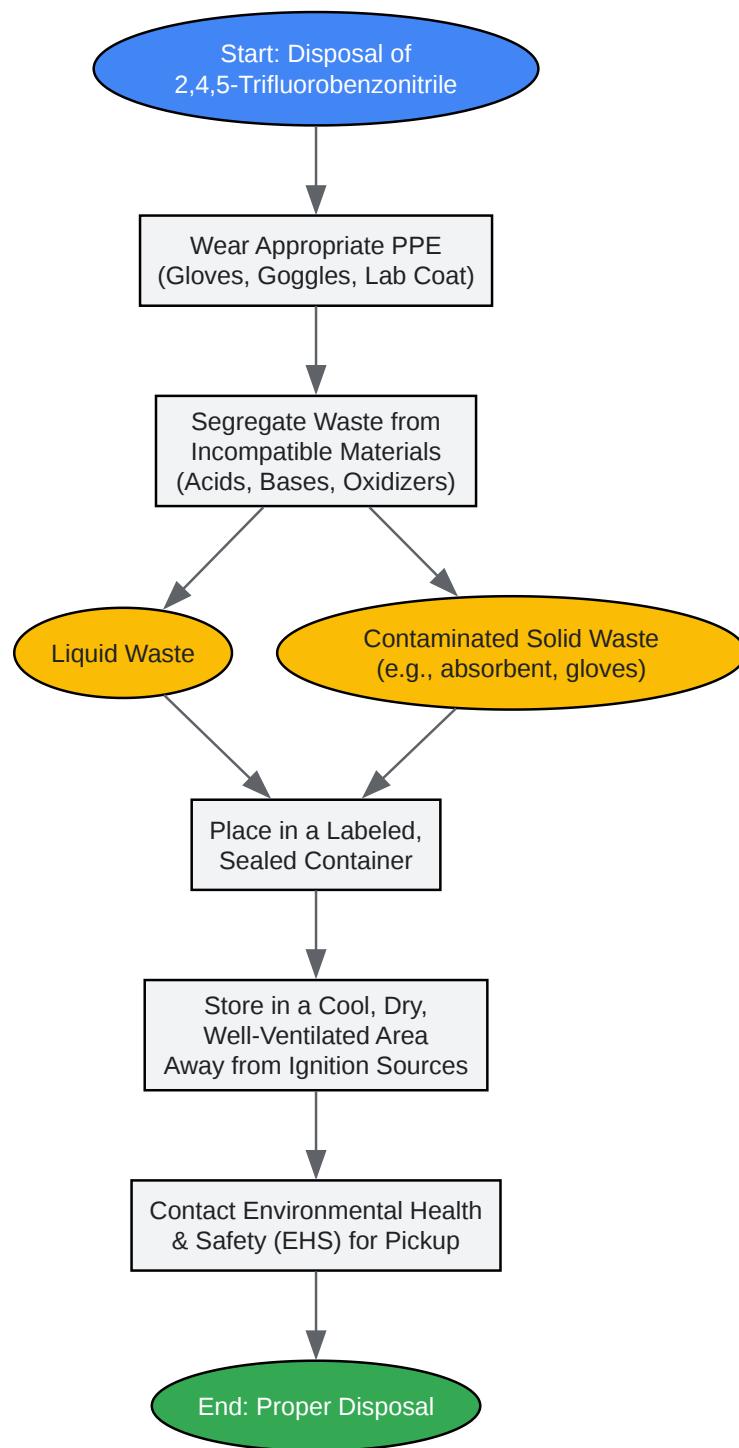
Step-by-Step Disposal Guide:

- Segregate Waste: Do not mix **2,4,5-Trifluorobenzonitrile** waste with other chemical waste streams unless compatibility is confirmed. It is incompatible with acids, bases, strong oxidizing agents, and strong bases.[\[1\]](#)
- Containerize Waste:
 - Place liquid waste in a clearly labeled, sealed, and compatible container.
 - For solid waste contaminated with **2,4,5-Trifluorobenzonitrile** (e.g., contaminated gloves, absorbent materials), place it in a separate, clearly labeled, sealed container.
- Labeling: Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**2,4,5-Trifluorobenzonitrile**".
- Storage: Store the waste container in a designated, well-ventilated, and cool, dry area away from heat and ignition sources.[\[1\]](#)
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.

Empty Container Disposal:

Empty containers that held **2,4,5-Trifluorobenzonitrile** must be treated as hazardous waste. These containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[7\]](#)

Disposal Workflow



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Caption: Disposal workflow for **2,4,5-Trifluorobenzonitrile**.

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